

# 4-Bromo-2-nitrophenol material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Bromo-2-nitrophenol**

Cat. No.: **B183274**

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **4-Bromo-2-nitrophenol**

This technical guide provides a comprehensive overview of the material safety and handling information for **4-Bromo-2-nitrophenol** (CAS No: 7693-52-9), compiled for researchers, scientists, and professionals in drug development.

## Chemical Identification

- Chemical Name: **4-Bromo-2-nitrophenol**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: 2-Nitro-4-bromophenol, 4-Bromo-1-hydroxy-2-nitrobenzene[\[1\]](#)
- Molecular Formula: C<sub>6</sub>H<sub>4</sub>BrNO<sub>3</sub>[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Weight: 218.00 g/mol [\[3\]](#)[\[5\]](#)[\[6\]](#)
- CAS Number: 7693-52-9[\[2\]](#)[\[4\]](#)[\[6\]](#)
- EC Number: 231-707-4[\[2\]](#)[\[5\]](#)[\[6\]](#)

## Physical and Chemical Properties

**4-Bromo-2-nitrophenol** is typically a yellow to brown crystalline solid or powder.[\[1\]](#)[\[4\]](#) It is slightly soluble in cold water but soluble in organic solvents such as ethanol, chloroform, benzene, and ether.[\[4\]](#)

Property	Value	Source
Appearance	Yellow flake or needle-like crystals	<a href="#">[4]</a>
Melting Point	90-94 °C	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	259.4 ± 20.0 °C (Predicted)	<a href="#">[4]</a>
Density	1.8994 g/cm <sup>3</sup> (Rough Estimate)	<a href="#">[4]</a>
Flash Point	110.7 °C	<a href="#">[4]</a>
Vapor Pressure	0.00805 mmHg at 25°C	<a href="#">[4]</a>
pKa	6.28 ± 0.14 (Predicted)	<a href="#">[4]</a>

## Hazards Identification and Classification

This compound is classified as harmful and an irritant.[\[4\]](#) It is harmful if swallowed, inhaled, or in contact with skin.[\[3\]](#)[\[5\]](#) It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[3\]](#)[\[5\]](#)[\[8\]](#)

GHS Hazard Statements: H302, H312, H315, H319, H330, H332, H335, H341.[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)

- H302 + H332: Harmful if swallowed or if inhaled.[\[3\]](#)[\[6\]](#)
- H312: Harmful in contact with skin.[\[5\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- H330: Fatal if inhaled.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- H341: Suspected of causing genetic defects.[\[9\]](#)

Hazard Symbols: Xn (Harmful).[\[4\]](#)

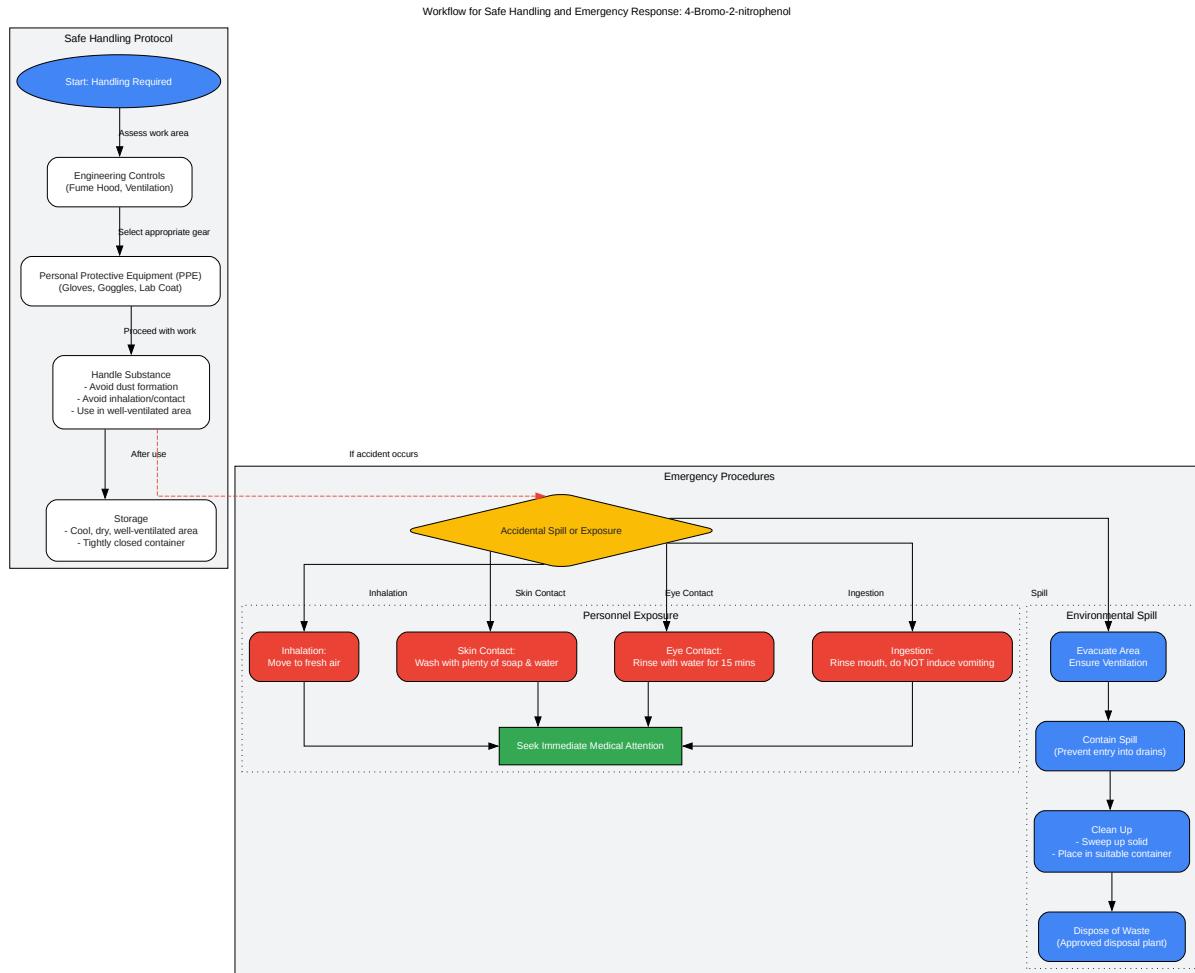
## Experimental Protocols

Material Safety Data Sheets summarize the results of toxicological and physical hazard testing. The detailed experimental methodologies for these tests are typically not included in the SDS itself but follow standardized guidelines established by organizations such as the Organisation for Economic Co-operation and Development (OECD) or the International Organization for Standardization (ISO).

For instance, data on acute toxicity (oral, dermal, inhalation) is often derived from protocols like OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), while skin and eye irritation data may come from OECD Test Guidelines 404 and 405, respectively. These protocols involve standardized procedures for dose administration, observation of test subjects (typically rodents), and documentation of toxic effects and irritation. Without access to the specific primary studies for **4-Bromo-2-nitrophenol**, detailed experimental protocols cannot be provided.

## Safe Handling and Emergency Procedures Workflow

The following diagram illustrates the logical workflow for safely handling **4-Bromo-2-nitrophenol**, from initial engineering controls to emergency response for accidental exposure or spillage.



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling and emergency response.

## First Aid Measures

In case of exposure, immediate action is critical.

- Inhalation: Move the person into fresh air.[\[5\]](#) If breathing is difficult or stops, provide artificial respiration and consult a physician.[\[5\]\[8\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water.[\[5\]\[8\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.[\[8\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[5\]\[8\]](#)
- Ingestion: Rinse mouth with water.[\[5\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#) Seek immediate medical advice.[\[10\]](#)

## Firefighting and Accidental Release

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Firefighting Precautions: Wear self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)
- Accidental Release: Evacuate personnel to safe areas.[\[2\]](#) Wear personal protective equipment. Avoid dust formation and prevent the product from entering drains.[\[2\]\[5\]](#) Sweep up and shovel into suitable containers for disposal.[\[8\]](#)

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[\[5\]\[8\]](#) Keep the container tightly closed.[\[5\]\[8\]](#)
- Disposal: Dispose of the material and its container at an approved waste disposal plant, in accordance with local, state, and federal regulations.[\[5\]\[8\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 7693-52-9: 4-Bromo-2-nitrophenol | CymitQuimica [cymitquimica.com]
- 2. 4-Bromo-2-nitrophenol - Safety Data Sheet [chemicalbook.com]
- 3. 4-Bromo-2-nitrophenol | C6H4BrNO3 | CID 24364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. Phenol,4-bromo-2-nitro- MSDS CasNo.7693-52-9 [lookchem.com]
- 6. 4-ブロモ-2-ニトロフェノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 4-Bromo-2-nitrophenol | 7693-52-9 [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. 4-Bromo-2-nitrophenol | 7693-52-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [4-Bromo-2-nitrophenol material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b183274#4-bromo-2-nitrophenol-material-safety-data-sheet-msds>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)